

Hexafluoroisobutene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **HEXAFLUOROISOBUTENE**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexafluoroisobutene (HFIB) is a fluorinated alkene with the chemical formula C₄H₂F₆. Structurally similar to isobutylene, this colorless gas is a versatile building block in organofluorine chemistry.^[1] Its unique properties, stemming from the presence of two trifluoromethyl groups, make it a valuable monomer in the production of specialty polymers and an important intermediate in the synthesis of pharmaceuticals and other fluorinated compounds.^{[2][3][4]} The strategic incorporation of fluorine-containing moieties like the hexafluoroisobutyl group can significantly influence a molecule's physicochemical and biological properties, including its metabolic stability, binding affinity, and lipophilicity.^[5] This guide provides an in-depth overview of the physicochemical properties of **hexafluoroisobutene**, detailed experimental protocols for their determination, and insights into its chemical reactivity and toxicity.

Physicochemical Properties

The physicochemical properties of **hexafluoroisobutene** are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical processes.

Core Physicochemical Data

Property	Value	Reference
Molecular Formula	C4H2F6	[6][7]
Molecular Weight	164.05 g/mol	[6][7]
Boiling Point	14.1 - 14.5 °C	[6]
Melting Point	-111 °C	[6][8]
Density (liquid)	1.391 g/cm³	[6]
Vapor Pressure	1 bar @ 20 °C	[6]
Water Solubility	272 mg/L at 20°C	[6][8]
Appearance	Colorless gas	[1]

Solubility Profile

Solvent	Solubility	Reference
Water	272 mg/L at 20°C	[6][8]
Organic Solvents	Soluble	[2]
(e.g., benzene, chloroform, carbon tetrachloride)		

Experimental Protocols

While specific experimental determinations for **hexafluoroisobutene** are not readily available in the public domain, the following are general, standardized methods that would be employed to measure its key physicochemical properties.

Melting Point Determination

The melting point of a substance is a fundamental physical property used for identification and purity assessment. For a compound like **hexafluoroisobutene**, which is a gas at room temperature, the melting point would be determined at cryogenic temperatures.

Methodology: Capillary Method

- Sample Preparation: A small amount of **hexafluoroisobutene** is condensed and solidified in a thin-walled capillary tube, which is then sealed.
- Apparatus: A cryo-compatible melting point apparatus, such as a Thiele tube with a suitable low-temperature bath fluid or an automated instrument with cryogenic capabilities, is used.[9]
- Procedure: The capillary tube is placed in the apparatus, and the temperature is slowly increased (typically at a rate of 1-2 °C per minute) near the expected melting point.[9]
- Observation: The temperature range from the point at which the first drop of liquid appears to the temperature at which the entire solid has melted is recorded as the melting point range. [9] A sharp melting range (0.5-1 °C) is indicative of high purity.[9]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology: Distillation Method

- Apparatus: A small-scale distillation apparatus is assembled, including a distillation flask, a condenser, a thermometer, and a receiving flask. The apparatus must be suitable for handling low-boiling-point liquids.
- Procedure: A sample of liquid **hexafluoroisobutene** is placed in the distillation flask. The liquid is gently heated.[5]
- Observation: The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature, when corrected for atmospheric pressure, is the boiling point.[5] The thermometer bulb should be positioned so that it is bathed in the vapor of the boiling liquid to ensure an accurate reading.[3]

Density Determination

The density of a substance is its mass per unit volume. For a liquefied gas like **hexafluoroisobutene**, this measurement requires a specialized apparatus to handle the sample under pressure.

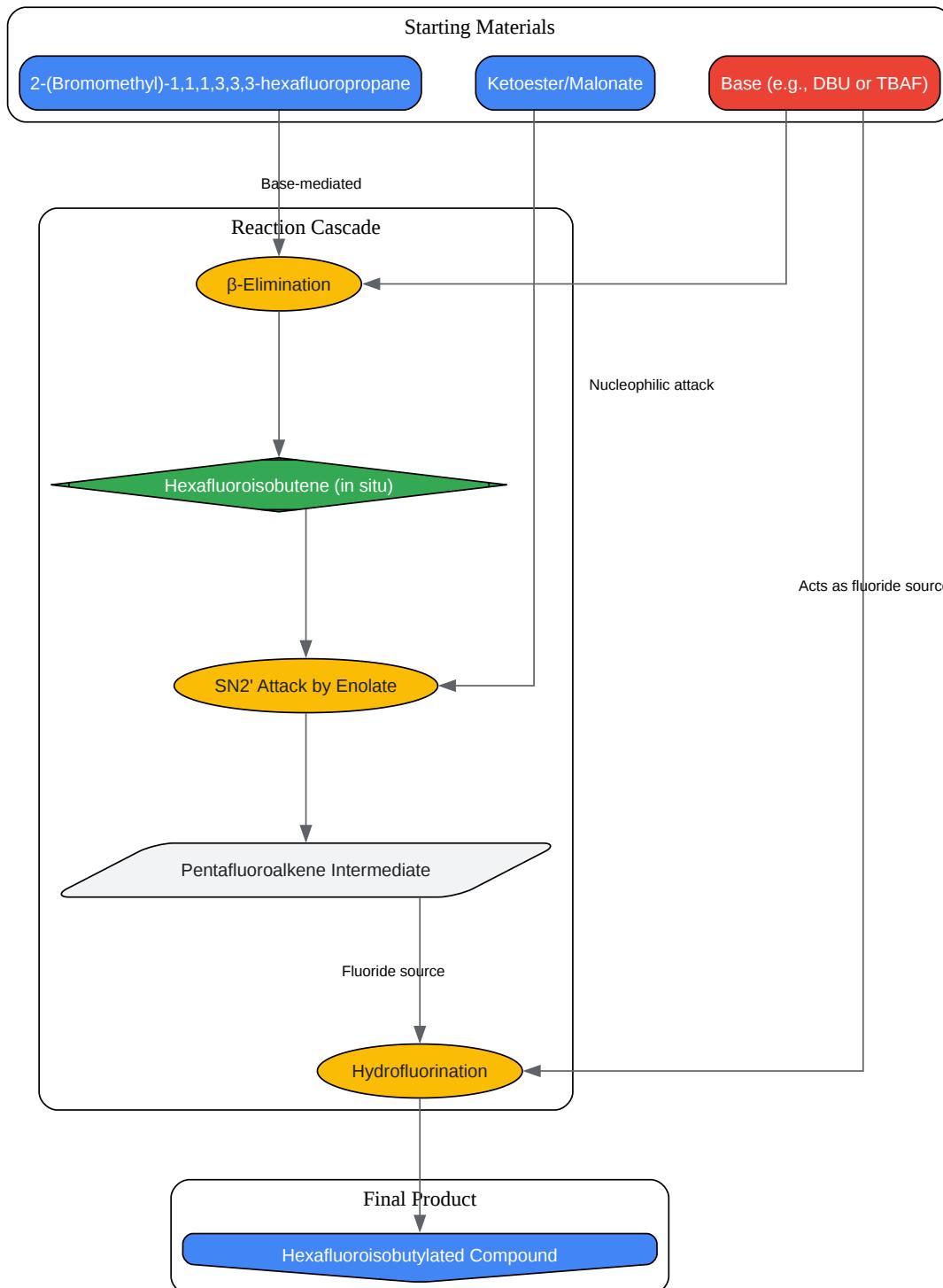
Methodology: Pycnometer Method for Liquefied Gases

- Apparatus: A high-pressure pycnometer, a calibrated vessel of known volume, is used.[4]
- Procedure: The empty pycnometer is weighed. It is then filled with liquid **hexafluoroisobutene**, ensuring no vapor bubbles are trapped. The filled pycnometer is then reweighed. The temperature of the sample is carefully controlled and measured.[4]
- Calculation: The density is calculated by dividing the mass of the **hexafluoroisobutene** (the difference between the filled and empty pycnometer weights) by the known volume of the pycnometer.[4]

Chemical Reactivity and Synthesis

Hexafluoroisobutene's electrophilic double bond makes it highly reactive towards nucleophiles. It is a key intermediate in the synthesis of various fluorinated compounds, including the non-canonical amino acid (S)-5,5,5,5',5',5'-hexafluoroleucine.[10] A common synthetic route involves the in-situ generation of **hexafluoroisobutene** from a precursor, followed by a tandem reaction sequence.

A representative workflow for the hexafluoroisobutylation of an enolate is depicted below. This process involves an elimination reaction to form **hexafluoroisobutene**, which then undergoes an allylic shift and hydrofluorination in a cascade process.[2]

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Synthesis of Hexafluoroisobutylated Compounds

Toxicology and Safety

Hexafluoroisobutene is a toxic substance, primarily through inhalation.[11] Acute exposure in rats has an LC50 (4-hour) of 1425 ppm.[11] The primary target organs for **hexafluoroisobutene** toxicity are the lungs and kidneys.[11] Studies have shown that it can cause respiratory and renal effects even at lower concentrations.[11] As a gas at room temperature, appropriate safety precautions, including handling in a well-ventilated area and the use of personal protective equipment, are essential.[2]

Conclusion

Hexafluoroisobutene is a key fluorinated building block with a unique set of physicochemical properties that make it valuable in the synthesis of advanced materials and pharmaceuticals. A thorough understanding of its properties, reactivity, and toxicity is crucial for its safe and effective use in research and development. The methodologies and data presented in this guide provide a comprehensive resource for professionals working with this important fluorinated intermediate.

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